

Navigating the Separation of Tetramethylcyclohexane Isomers: A Technical Support Guide

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Compound of Interest

Compound Name: 1,2,3,4-Tetramethylcyclohexane

CAS No.: 3726-45-2

Cat. No.: B14176776

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Welcome to the Technical Support Center. This guide is designed for researchers, scientists, and drug development professionals to provide clear, actionable information for predicting and troubleshooting the elution order of tetramethylcyclohexane isomers in gas chromatography (GC).

Frequently Asked Questions (FAQs)

Q1: What is the primary factor determining the elution order of tetramethylcyclohexane isomers on a non-polar GC column?

A1: The primary determinant of elution order for non-polar compounds like tetramethylcyclohexane isomers on a non-polar stationary phase is their boiling point. As a general rule, isomers with lower boiling points are more volatile and will therefore travel through the column faster, resulting in earlier elution times.^{[1][2]}

Q2: How does molecular structure influence the boiling point and, consequently, the elution order?

A2: Molecular structure plays a crucial role in determining the boiling point of an isomer. Key factors include:

- **Branching:** Increased branching generally leads to a more compact, spherical shape. This reduces the surface area available for intermolecular van der Waals forces, resulting in a lower boiling point and earlier elution.
- **Symmetry and Shape:** More symmetrical and compact isomers tend to have lower boiling points. For instance, geminal dimethyl groups (two methyl groups on the same carbon) can decrease the boiling point compared to vicinal substitution.
- **cis/trans Isomerism:** Cis isomers, where substituent groups are on the same side of the ring, often have a slight molecular dipole, leading to stronger intermolecular dipole-dipole interactions and a higher boiling point compared to their non-polar trans counterparts.^{[2][3]} However, the overall molecular shape and its ability to pack efficiently can sometimes override this effect.

Q3: What is the expected elution order of tetramethylcyclohexane isomers on a standard non-polar column like a DB-1 or HP-5?

A3: The expected elution order will generally follow an increase in the isomers' boiling points. Based on available data, the predicted elution order is from lowest to highest boiling point. The following table summarizes known boiling points and Kovats retention indices to aid in prediction.

Data Presentation: Physicochemical Properties and Elution Order Prediction

This table summarizes the available boiling point and Kovats retention index data for various tetramethylcyclohexane isomers. The predicted elution order on a standard non-polar column is based on ascending boiling point.

Isomer	Structure	Boiling Point (°C)	Kovats Retention Index (Non-Polar Column)	Predicted Elution Order
1,1,3,5-Tetramethylcyclohexane	<chem>C[C@H]1CC(C)(C)C--INVALID-LINK--C1</chem>	148 (at 260 mmHg)	890	1
cis-1,1,3,5-Tetramethylcyclohexane	<chem>C[C@H]1CC(C)(C)C--INVALID-LINK--C1</chem>	152.6	~890	2
1,2,3,4-Tetramethylcyclohexane	<chem>CC1CCCC(C)C1C</chem>	160.4[1]	Not available	3
cis,cis,trans-1,2,4,5-Tetramethylcyclohexane	<chem>C[C@@H]1C--INVALID-LINK----INVALID-LINK--C[C@H]1C</chem>	165[4]	~1050[5]	4
cis-1,1,2,4-Tetramethylcyclohexane	<chem>CC1CCC(C)(C)C(C)C1</chem>	165.5 (Predicted)	Not available	5

Note: Data for 1,1,2,2-, 1,1,3,3-, and 1,1,4,4-tetramethylcyclohexane isomers are not readily available in the searched literature. Their elution order would need to be determined experimentally.

Experimental Protocols

A reliable starting point for the GC analysis of C₁₀H₂₀ cycloalkane isomers is outlined below. Optimization may be necessary based on the specific mixture and available instrumentation.

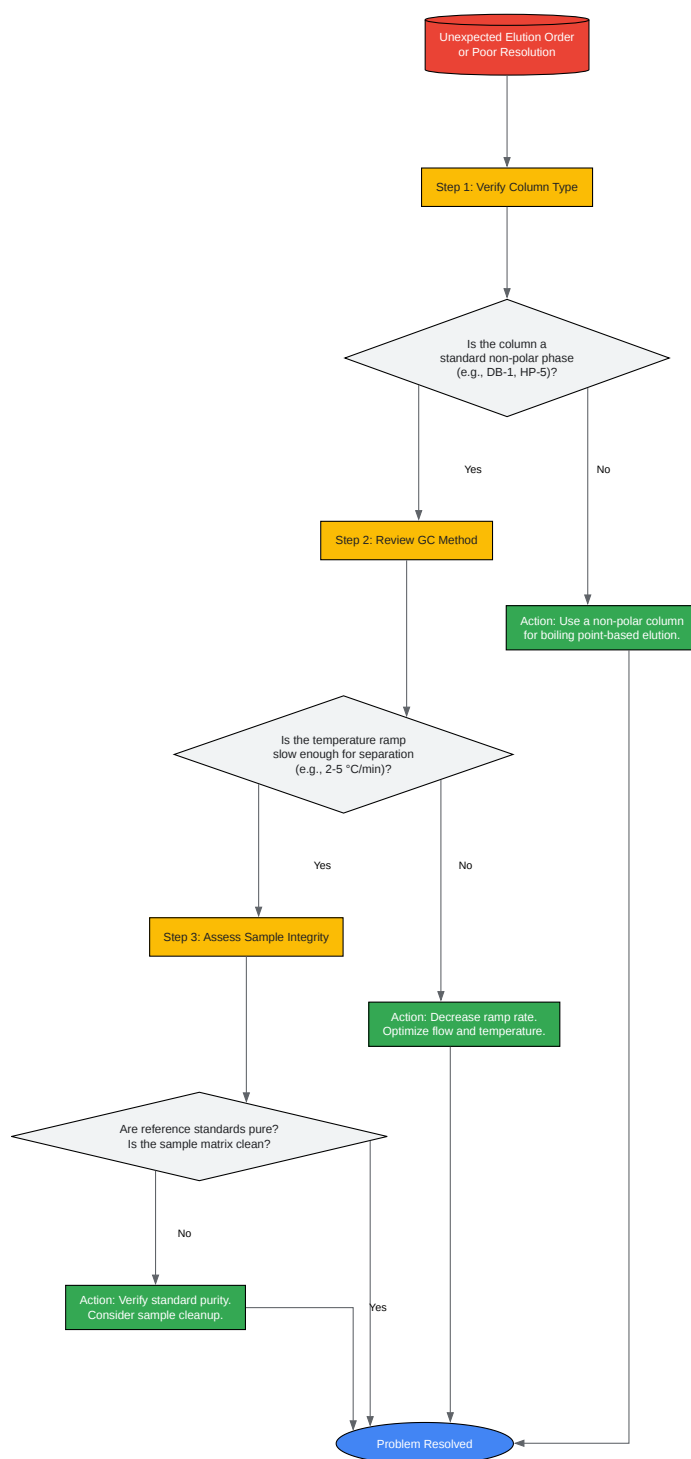
Recommended GC Method for Tetramethylcyclohexane Isomer Separation

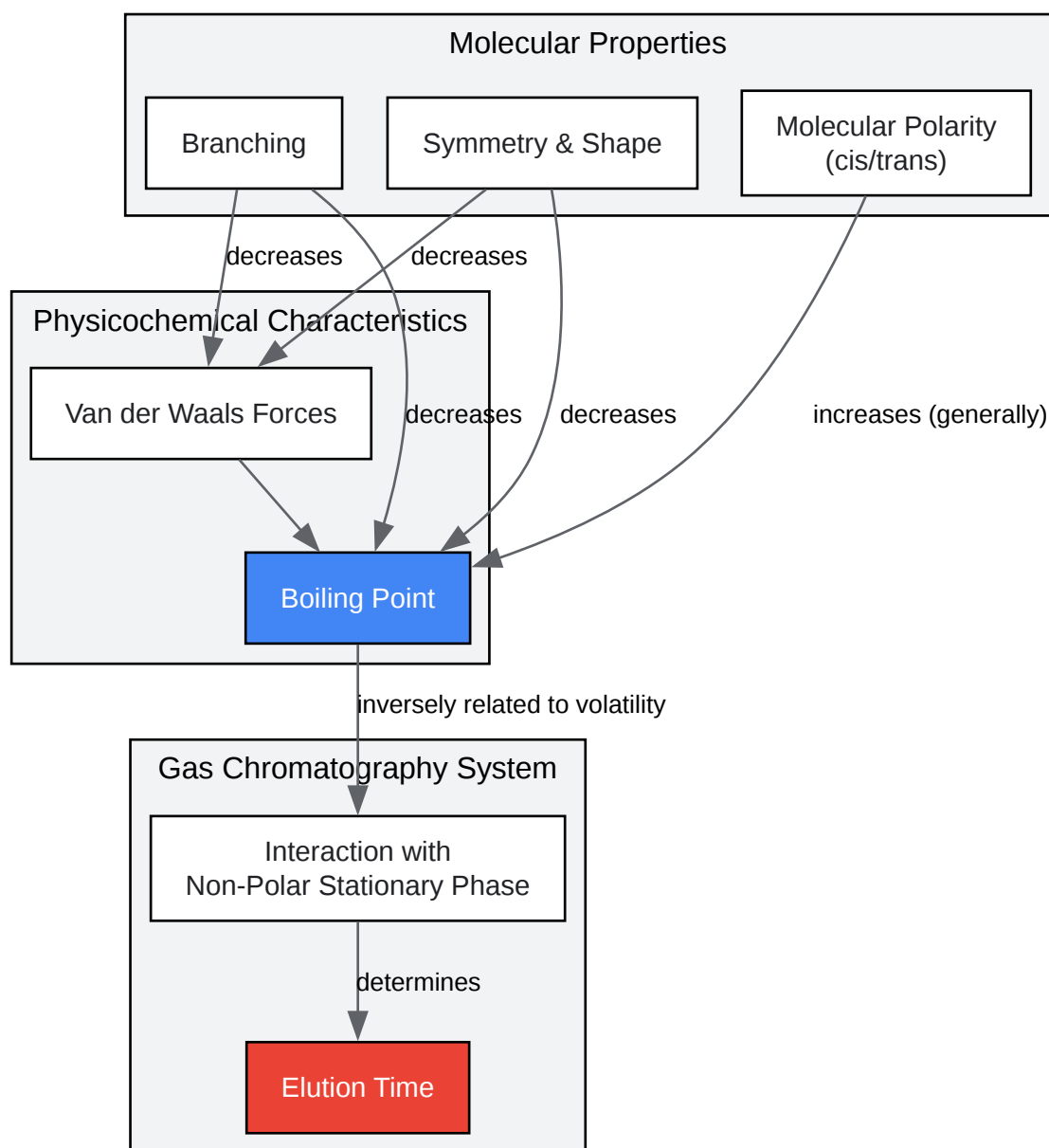
Parameter	Recommended Setting
Column	Non-polar capillary column (e.g., DB-1, HP-5, or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	250 °C
Injection Mode	Split (e.g., 50:1 ratio) to avoid peak broadening
Injection Volume	1 µL
Carrier Gas	Helium or Hydrogen
Flow Rate	1.0 - 1.5 mL/min (constant flow)
Oven Program	- Initial Temperature: 50 °C, hold for 5 minutes- Ramp: 2-5 °C/min to 180 °C- Final Hold: Hold at 180 °C for 10 minutes
Detector	Flame Ionization Detector (FID)
Detector Temperature	280 °C
Makeup Gas (N ₂)	25 mL/min

Troubleshooting Guide

Issue: Unexpected Elution Order or Poor Separation

If your experimental results deviate from the predicted elution order or show poor resolution, follow this troubleshooting workflow.





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